

# Application Notes and Protocols for Dyeing Nylon Fibers with Acid Yellow 199

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid Yellow 199

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## Introduction

**Acid Yellow 199**, a monoazo acid dye, is utilized for dyeing various protein and polyamide fibers, including nylon.[1][2] Its bright orange hue and solubility in water make it a viable candidate for achieving vibrant and consistent coloration on nylon substrates.[1][2] The dyeing process is predicated on the ionic interaction between the anionic sulfonate groups of the dye and the protonated amino groups of the nylon fibers under acidic conditions. This document provides a detailed protocol for the application of **Acid Yellow 199** to nylon fibers, outlining the dyeing mechanism, experimental procedures, and key parameters for achieving optimal results.

## Dyeing Mechanism

The dyeing of nylon fibers with **Acid Yellow 199** is governed by an electrostatic attraction mechanism. In an acidic dyebath, the amino end groups ( $-NH_2$ ) of the nylon polymer chain become protonated, creating cationic sites ( $-NH_3^+$ ). **Acid Yellow 199**, which possesses anionic sulfonate groups ( $-SO_3^-$ ), is then attracted to these positively charged sites on the fiber. The dye molecules diffuse into the amorphous regions of the nylon fiber and form strong ionic bonds. The overall process is influenced by several factors including pH, temperature, dye concentration, and the presence of auxiliary chemicals.

## Experimental Protocols

This section details the necessary preparations and a step-by-step procedure for dyeing nylon fibers with **Acid Yellow 199**.

## Materials and Reagents

- Nylon 6 or Nylon 6,6 fibers/fabric
- **Acid Yellow 199** (C.I. 14205)[\[2\]](#)
- Acetic Acid (Glacial)
- Anionic Leveling Agent
- Sodium Sulfate (Glauber's salt) (optional, as a leveling agent)
- Sodium Carbonate (for after-treatment)
- Non-ionic detergent
- Distilled or deionized water

## Equipment

- Laboratory-scale dyeing machine (e.g., shaking water bath, beaker dyer)
- Beakers and graduated cylinders
- Pipettes
- pH meter
- Stirring rods
- Heating plate with magnetic stirrer
- Spectrophotometer (for colorimetric analysis)

- Lightfastness and washfastness testing equipment

## Preparation of Solutions

- Dye Stock Solution (1% w/v): Accurately weigh 1.0 g of **Acid Yellow 199** powder and make a paste with a small amount of cold water. Gradually add hot water (80-90°C) while stirring until the dye is completely dissolved. Make up the final volume to 100 mL with distilled water.
- Acetic Acid Solution (10% v/v): Add 10 mL of glacial acetic acid to 90 mL of distilled water.
- Leveling Agent Solution (1% w/v): Dissolve 1.0 g of a suitable anionic leveling agent in 100 mL of warm water.

## Dyeing Procedure

- Scouring: To ensure uniform dyeing, pre-wash the nylon material with a solution containing 1-2 g/L of a non-ionic detergent at 60-70°C for 20-30 minutes to remove any impurities or finishing agents. Rinse thoroughly with hot and then cold water.
- Dye Bath Preparation: Prepare the dyebath by adding the required amount of water, leveling agent, and acetic acid to the dyeing vessel. A typical liquor ratio (M:L) is 1:20 to 1:40 (mass of fiber to volume of liquid).
- Dyeing Process:
  - Set the dyebath temperature to 40°C.
  - Add the calculated amount of the **Acid Yellow 199** stock solution to the dyebath and stir well.
  - Immerse the pre-wetted nylon fibers into the dyebath.
  - Gradually raise the temperature of the dyebath to 90-100°C at a rate of 1-2°C per minute.
  - Maintain the dyeing temperature at 90-100°C for 30-60 minutes, with continuous agitation to ensure even dyeing.
  - After the dyeing time has elapsed, allow the dyebath to cool down gradually to 60-70°C.

- Rinsing and After-treatment:
  - Remove the dyed nylon from the bath and rinse with warm water, followed by a cold water rinse until the water runs clear.
  - To improve wet fastness, an after-treatment with a cationic fixing agent can be performed according to the manufacturer's instructions.
  - Alternatively, a neutralization step with a 1-2 g/L sodium carbonate solution can be carried out.
  - Finally, rinse the dyed fibers thoroughly with cold water and air dry.

## Data Presentation

The following tables summarize the key quantitative data for the dyeing protocol of nylon fibers with acid dyes, including specific information for **Acid Yellow 199** where available.

Parameter	Recommended Value/Range	Reference
Dye Concentration	0.5 - 4.0% (on weight of fiber, o.w.f)	
Liquor Ratio (M:L)	1:20 - 1:40	
pH	4.0 - 6.0 (Adjusted with Acetic Acid)	
Leveling Agent	0.5 - 1.0 g/L	
Temperature	90 - 100°C	
Time	30 - 60 minutes	
Chemical	Typical Concentration	
Acetic Acid	1 - 3%	
Sodium Sulfate	5 - 20 g/L (optional)	

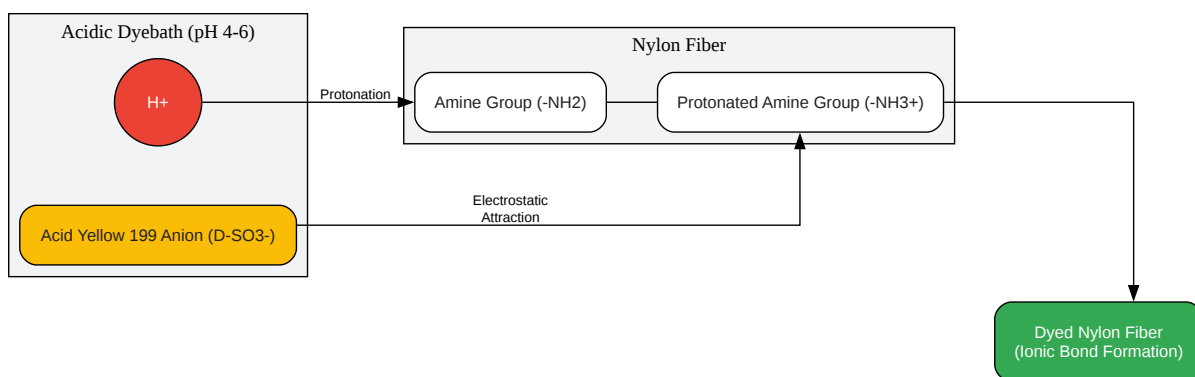
Table 1: Recommended Dyeing Parameters for Acid Dyes on Nylon.

Fastness Property	ISO Test Method	Rating (1-5)	Reference
Light Fastness	ISO 105-B02	6-7	
Washing Fastness (Staining)	ISO 105-C06	4-5	
Washing Fastness (Fading)	ISO 105-C06	5	
Perspiration Fastness	ISO 105-E04	4-5	

Table 2: Reported Colorfastness of **Acid Yellow 199** on Nylon. (Note: Ratings are on a scale of 1 to 5, where 5 is excellent.)

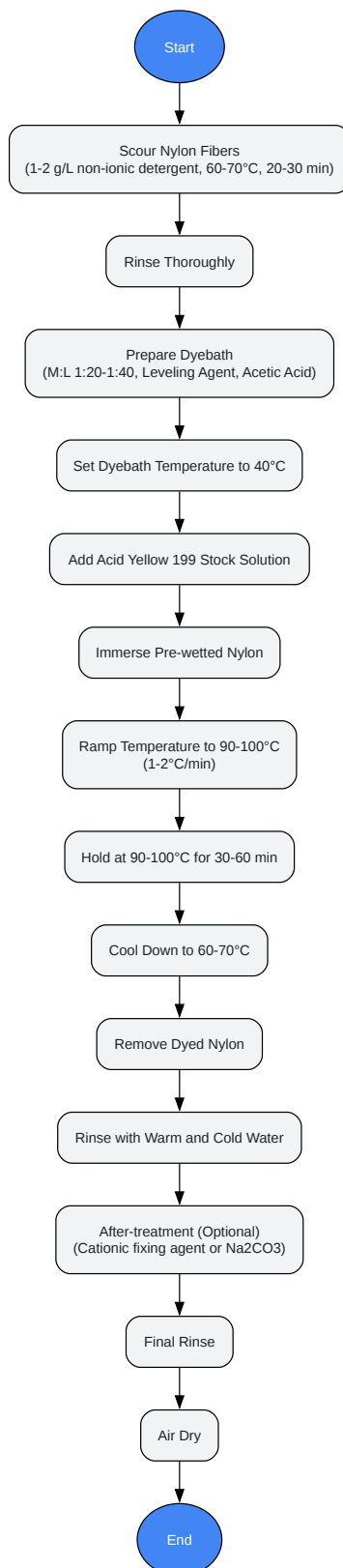
## Visualizations

### Dyeing Signaling Pathway

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Caption: Mechanism of **Acid Yellow 199** binding to nylon fibers.

## Experimental Workflow



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Caption: Experimental workflow for dyeing nylon with **Acid Yellow 199**.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)